

Essential Safety and Disposal Procedures for ICI 199441

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Compound of Interest

Compound Name: ICI 199441

Cat. No.: B040855

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For laboratory personnel engaged in research and development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe working environment and maintaining regulatory compliance. This document provides a comprehensive guide to the proper disposal procedures for **ICI 199441**, a potent kappa-opioid receptor agonist. Adherence to these guidelines is crucial for minimizing environmental impact and preventing misuse or diversion of this research chemical.

Chemical and Physical Properties

A summary of the key quantitative data for **ICI 199441** hydrochloride is presented below, offering a quick reference for handling and storage.

Property	Value	Source(s)
Molecular Weight	427.8 g/mol	[1]
Formula	C ₂₁ H ₂₄ Cl ₂ N ₂ O·HCl	[1]
Purity	≥98%	[2]
Solubility	- Up to 100 mM in DMSO- Up to 50 mM in ethanol	[1]
Storage (Powder)	-20°C for long-term (months to years) 0-4°C for short-term (days to weeks)	[2]
Storage (In Solvent)	-80°C for up to 6 months -20°C for up to 1 month	[3]

Step-by-Step Disposal Protocol

Given that **ICI 199441** is a potent, biologically active compound, it must be treated as hazardous chemical waste. The following steps outline the recommended disposal procedure.

1. Waste Identification and Segregation:

- Do not dispose of **ICI 199441** down the drain or in regular trash.
- All waste containing **ICI 199441**, including pure compound, solutions, contaminated labware (e.g., pipette tips, vials, gloves), and spill cleanup materials, must be segregated as hazardous waste.[4][5]
- Keep **ICI 199441** waste separate from other chemical waste streams to avoid unintended reactions.[4]

2. Waste Collection and Containerization:

- Use a designated, leak-proof, and clearly labeled hazardous waste container.[6] The container must be compatible with the chemical nature of the waste (e.g., if dissolved in a solvent, the container must be resistant to that solvent).

- The original product container, once empty, can be used for collecting the same waste.^[5]
- Label the waste container with "Hazardous Waste" and the full chemical name: "**ICI 199441**". List all components, including solvents and their approximate concentrations.
- Keep the waste container securely closed at all times, except when adding waste.^[6]

3. Disposal of Empty Containers:

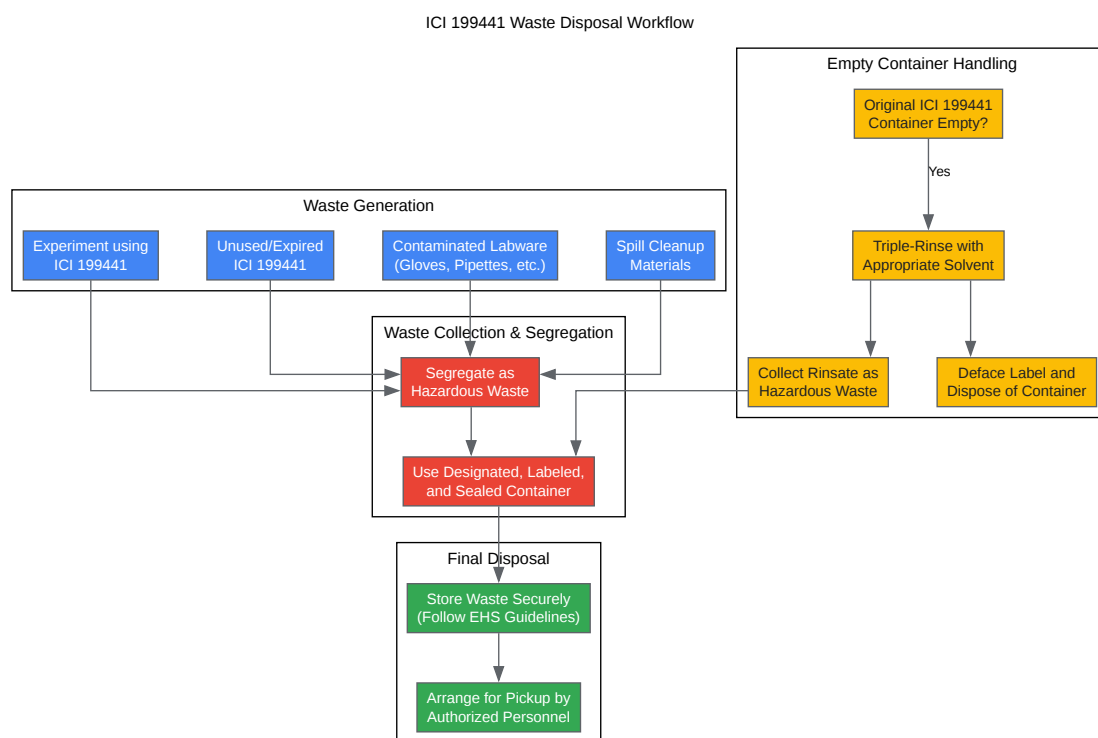
- An empty container that held **ICI 199441** must be triple-rinsed with a suitable solvent (such as ethanol or methanol) before being discarded as regular waste.^[7]
- The rinsate from this process is considered hazardous waste and must be collected in the designated **ICI 199441** waste container.^{[6][7]}
- After triple-rinsing, deface or remove the original label from the empty container before disposal.^[7]

4. Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Follow all institutional and local regulations for the storage and pickup of chemical waste.

Experimental Workflow for Waste Management

The following diagram illustrates the decision-making process and workflow for the proper management and disposal of **ICI 199441** waste in a laboratory setting.



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ICI 199441 Waste Disposal Workflow

This procedural guidance is designed to provide essential safety and logistical information for researchers and laboratory professionals. By adhering to these steps, you contribute to a safer research environment and ensure the responsible management of chemical waste. Always consult your institution's specific safety protocols and your Safety Data Sheet (SDS) for the most comprehensive guidance.

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